

Phenyl Nitrite: A Technical Overview of its Properties and Synthesis

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Compound of Interest

Compound Name: Phenyl nitrite

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Introduction

Phenyl nitrite (C₆H₅NO₂) is an organic compound belonging to the class of nitrite esters. It is characterized by a nitrosooxy group (-ONO) attached to a phenyl ring. This technical guide provides a comprehensive overview of the molecular properties of **phenyl nitrite**, a detailed, generalized protocol for its synthesis, and a visualization of the synthetic pathway. The information presented is intended for use in research and development settings.

Core Data

The fundamental molecular properties of **phenyl nitrite** are summarized in the table below.

Property	Value	Citation(s)
Chemical Formula	C ₆ H ₅ NO ₂	[1]
Molecular Weight	123.11 g/mol	[1]
IUPAC Name	Phenyl nitrite	
SMILES	C1=CC=C(C=C1)ON=O	
InChI Key	HTIXSIBTBYVJHX-UHFFFAOYSA-N	

Experimental Protocols

General Synthesis of Phenyl Nitrite

The synthesis of **phenyl nitrite** is typically achieved through the reaction of phenol with nitrous acid. The nitrous acid is generated in situ by the reaction of an alkali metal nitrite, such as sodium nitrite, with a strong mineral acid like sulfuric or hydrochloric acid.^{[2][3]}

Materials:

- Phenol ($\text{C}_6\text{H}_5\text{OH}$)
- Sodium Nitrite (NaNO_2)
- Sulfuric Acid (H_2SO_4) or Hydrochloric Acid (HCl), dilute
- Distilled water
- Diethyl ether or other suitable organic solvent
- Anhydrous magnesium sulfate or sodium sulfate
- Ice

Equipment:

- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Preparation of Reactants:
 - Dissolve a known quantity of phenol in a suitable solvent, such as water or an alcohol-water mixture, in a round-bottom flask.
 - Prepare an aqueous solution of sodium nitrite.
 - Prepare a dilute solution of the mineral acid (e.g., 1-2 M).
- Reaction Setup:
 - Place the round-bottom flask containing the phenol solution in an ice bath on a magnetic stirrer and begin stirring.
 - Fit the flask with a dropping funnel.
- Addition of Reagents:
 - Slowly add the sodium nitrite solution to the stirred phenol solution.
 - From the dropping funnel, add the dilute mineral acid dropwise to the reaction mixture. Maintain the temperature of the reaction mixture between 0-5 °C throughout the addition of the acid. The slow addition of acid is crucial to control the rate of formation of nitrous acid and to prevent side reactions.
- Reaction Monitoring:
 - The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC). The reaction is typically complete after a few hours of stirring at low temperature.
- Work-up and Isolation:
 - Once the reaction is complete, transfer the mixture to a separatory funnel.
 - Extract the aqueous layer with a suitable organic solvent like diethyl ether.

- Combine the organic extracts and wash them with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
- Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
- Filter off the drying agent.
- Purification:
 - Remove the solvent from the filtrate using a rotary evaporator under reduced pressure to yield the crude **phenyl nitrite**.
 - Further purification can be achieved by distillation under reduced pressure.

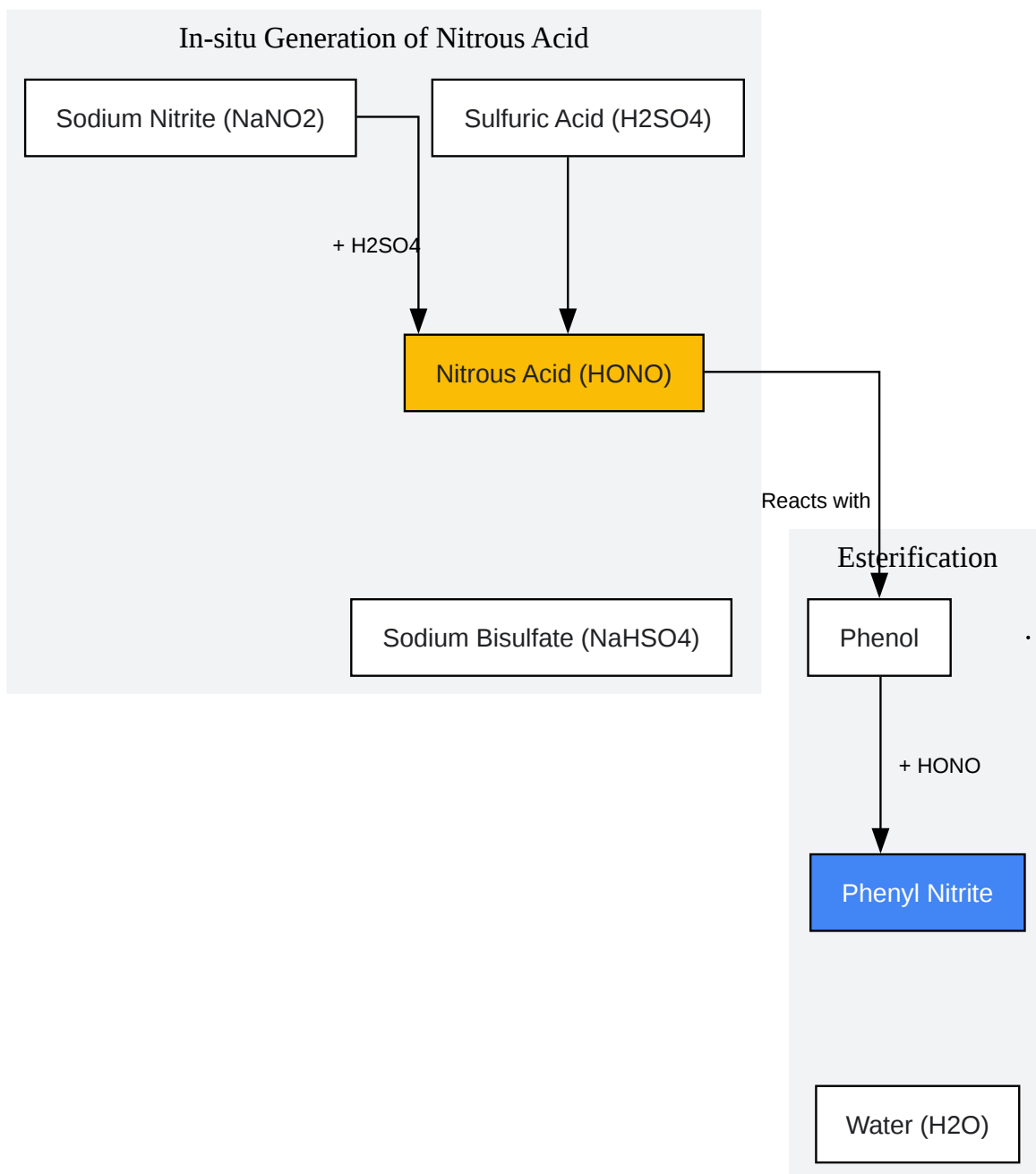
Safety Precautions:

- All procedures should be carried out in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Phenol is corrosive and toxic. Handle with care.
- Nitrite esters can be unstable; avoid exposure to heat or shock.
- The reaction may produce nitrogen oxides, which are toxic gases.

Visualizations

Synthesis of Phenyl Nitrite

The following diagram illustrates the two-step process for the synthesis of **phenyl nitrite**, starting with the in-situ generation of nitrous acid followed by its reaction with phenol.

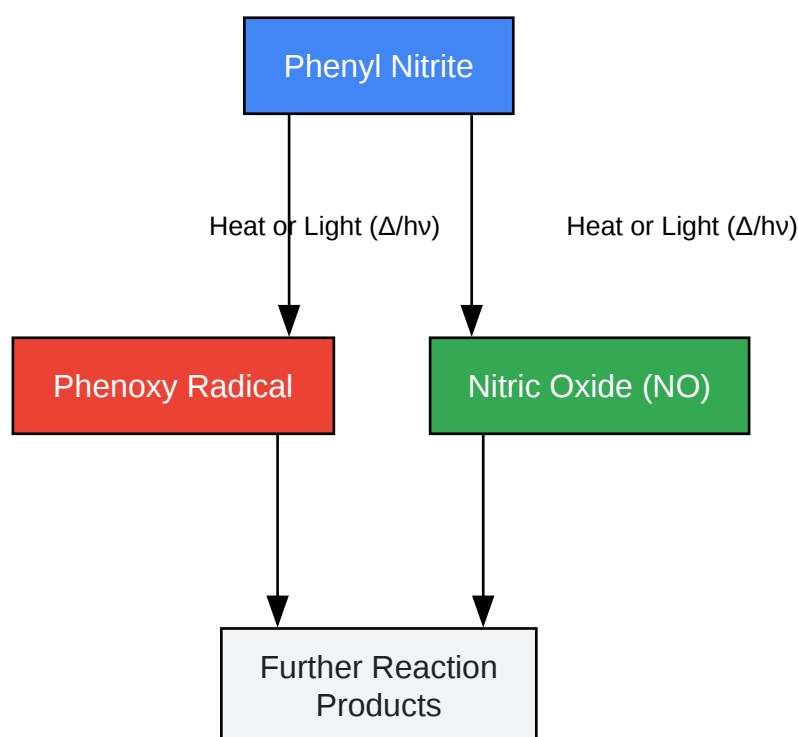


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Caption: Synthesis pathway of **phenyl nitrite** from phenol and in-situ generated nitrous acid.

Decomposition of Phenyl Nitrite

Phenyl nitrite can decompose, particularly under acidic conditions or upon heating, to yield various products, including nitrogen oxides. This reactivity is a key characteristic of nitrite esters.



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Caption: Generalized decomposition pathway of **phenyl nitrite**.

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